

An In-depth Technical Guide to the Biological Role of 3-Hydroxydecanoyl-CoA

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Compound of Interest

Compound Name: 3,9-Dihydroxydecanoyl-CoA

Cat. No.: B15550046

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A Note on **3,9-Dihydroxydecanoyl-CoA**: Initial searches indicate that while **3,9-Dihydroxydecanoyl-CoA** is recognized as a coenzyme A derivative, detailed information regarding its specific biological functions, metabolic pathways, and enzymatic interactions is not extensively documented in readily available scientific literature.^{[1][2]} It is plausible that this molecule is a minor or yet-to-be-fully-characterized metabolite. This guide will, therefore, focus on the well-established biological significance of the closely related and pivotal molecule, 3-Hydroxydecanoyl-CoA, a key intermediate in fatty acid metabolism.

Core Biological Role of 3-Hydroxydecanoyl-CoA

3-Hydroxydecanoyl-CoA is a crucial intermediate in the mitochondrial beta-oxidation of fatty acids.^[3] This metabolic pathway is fundamental for energy production from fats, particularly during periods of fasting or prolonged exercise.^[4] The heart, for instance, primarily metabolizes fats for energy, highlighting the importance of acyl-CoA metabolism in cardiac function.^[3]

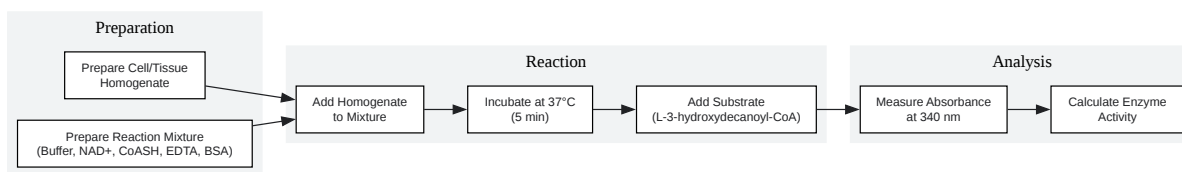
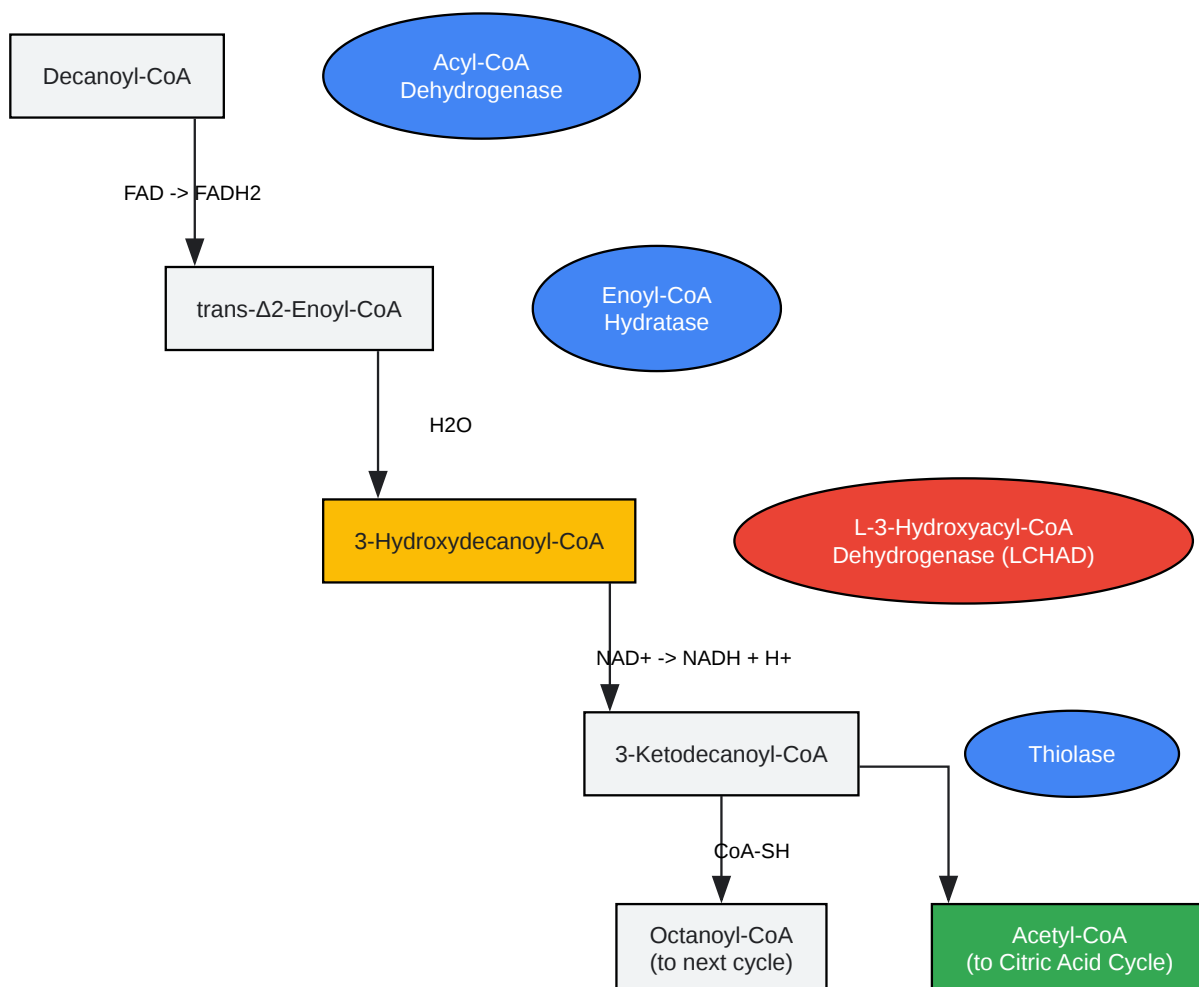
The metabolism of 3-Hydroxydecanoyl-CoA occurs in the mitochondrial matrix and involves a series of enzymatic reactions that shorten the fatty acid chain by two carbons in each cycle, ultimately producing acetyl-CoA, which then enters the citric acid cycle for ATP generation.^{[3][5]}

Metabolic Pathway: Mitochondrial Beta-Oxidation

The processing of 3-Hydroxydecanoyl-CoA is a central part of the beta-oxidation spiral. The pathway for a saturated fatty acid like decanoic acid, which leads to the formation and subsequent processing of 3-Hydroxydecanoyl-CoA, is as follows:

- Activation: Decanoic acid is first activated to Decanoyl-CoA in the cytoplasm.
- Mitochondrial Transport: Decanoyl-CoA is transported into the mitochondrial matrix.
- Dehydrogenation: Acyl-CoA dehydrogenase catalyzes the formation of a double bond between the alpha and beta carbons of Decanoyl-CoA, yielding trans- Δ^2 -Enoyl-CoA.
- Hydration: Enoyl-CoA hydratase adds a water molecule across the double bond, forming L-3-Hydroxydecanoyl-CoA.[3]
- Dehydrogenation: L-3-Hydroxyacyl-CoA dehydrogenase (LCHAD) oxidizes the hydroxyl group of L-3-Hydroxydecanoyl-CoA to a keto group, producing 3-Ketodecanoyl-CoA and NADH.[3][6]
- Thiolysis: Thiolase cleaves 3-Ketodecanoyl-CoA, releasing a molecule of acetyl-CoA and an acyl-CoA that is two carbons shorter (Octanoyl-CoA).[3] This shorter acyl-CoA then re-enters the beta-oxidation spiral.

Signaling Pathway Diagram



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